

Technical Guide: Boc-3-Nitro-L-Tyrosine in Peptide Engineering

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Compound of Interest

Compound Name: *Boc-3-nitro-L-tyrosine*

CAS No.: *5575-03-1*

Cat. No.: *B3037717*

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Executive Summary

Boc-3-nitro-L-tyrosine (Boc-3-NO₂-Tyr) is a specialized amino acid derivative used primarily in Boc-chemistry Solid Phase Peptide Synthesis (SPPS). Its utility extends beyond simple sequence insertion; it serves as a critical probe for examining protein electrostatics, a stable biomarker for oxidative stress, and a "masked" precursor for orthogonal bioconjugation.

This guide details the physicochemical properties, synthetic protocols, and downstream applications of **Boc-3-nitro-L-tyrosine**. It focuses on the mechanistic exploitation of its lowered pK_a (~7.2) compared to native tyrosine (~10.0) and the unique reactivity of its reduced form, 3-aminotyrosine.

Part 1: Chemical Fundamentals & Properties

The introduction of a nitro group (-NO₂) at the ortho position of the tyrosine phenolic ring induces significant electronic alterations. The strong electron-withdrawing nature of the nitro group stabilizes the phenolate anion, drastically lowering the pK_a of the hydroxyl group.

Comparative Physicochemical Properties[1][2]

Property	L-Tyrosine (Tyr)	3-Nitro-L-Tyrosine (3-NO ₂ -Tyr)	3-Amino-L-Tyrosine (3-NH ₂ -Tyr)*
Phenolic pK _a	~10.0	~7.2	~10.0
Side Chain Character	Amphiphilic, Neutral at pH 7	~50% Ionized at pH 7.2	Amphoteric
Electronic Effect	Electron Donating (Ring)	Electron Withdrawing (Ring)	Electron Donating (Strong)
UV Absorbance	274 nm	360 nm (pH < 7), 428 nm (pH > 8)	Non-distinctive without derivatization
Primary Utility	Native Structure	pK _a Probe, Oxidative Marker	Orthogonal Labeling Site

*3-Amino-L-Tyrosine is the reduced product of 3-Nitro-L-Tyrosine.

Structural Impact

The 3-nitro group adds steric bulk and hydrophobicity when protonated. However, at physiological pH (7.4), a significant fraction of 3-nitrotyrosine exists as the phenolate anion, introducing a negative charge where a neutral residue would typically exist. This property is exploited to mimic phosphotyrosine or to probe proton-coupled electron transfer (PCET) pathways in enzymes like Ribonucleotide Reductase.

Part 2: Synthetic Methodology (Boc-SPPS)

Coupling Protocol

Boc-3-nitro-L-tyrosine is compatible with standard Boc-SPPS cycles. The nitro group is stable to the repetitive trifluoroacetic acid (TFA) treatments used to remove the N-terminal Boc group.

- Reagents: HBTU/DIEA or DCC/HOBt.
- Stoichiometry: 3-4 equivalents relative to resin loading.

- Coupling Time: Standard 1-2 hours.
- Monitoring: Kaiser test (ninhydrin) is effective; however, the yellow color of the nitro-tyrosine derivative can sometimes obscure weak results.

HF Cleavage & Stability

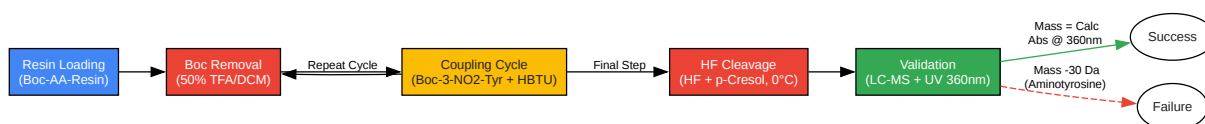
The critical step in Boc-SPPS is the final cleavage using anhydrous Hydrogen Fluoride (HF).^[1] Unlike many post-translationally modified analogs, the nitro group is stable to standard HF cleavage conditions.

Protocol:

- Scavengers: Use p-cresol (10% v/v). Avoid high concentrations of thiols (like thiophenol) if reduction is not desired, although the nitro group is generally resistant to thiols in anhydrous acid.
- Conditions: 0°C for 60 minutes.
- Work-up: Precipitate with cold diethyl ether. Lyophilize from 5% acetic acid.

Self-Validating Workflow

The following Graphviz diagram outlines the synthesis and validation workflow.



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Caption: Standard Boc-SPPS workflow for incorporating 3-nitrotyrosine. Validation relies on distinct UV absorbance at 360 nm and mass verification to ensure no premature reduction occurred.

Part 3: Advanced Application – The "Masked" Aniline

One of the most powerful applications of **Boc-3-nitro-L-tyrosine** is its use as a precursor for 3-aminotyrosine (3-NH₂-Tyr). This conversion allows for site-specific orthogonal labeling.

The Mechanism of Orthogonality

The amine on 3-aminotyrosine is an aniline, not an aliphatic amine (like Lysine).

- Lysine pK_a: ~10.5 (Protonated and non-nucleophilic at pH < 8).
- Aniline pK_a: ~4.6 (Unprotonated and nucleophilic at pH 5-6).

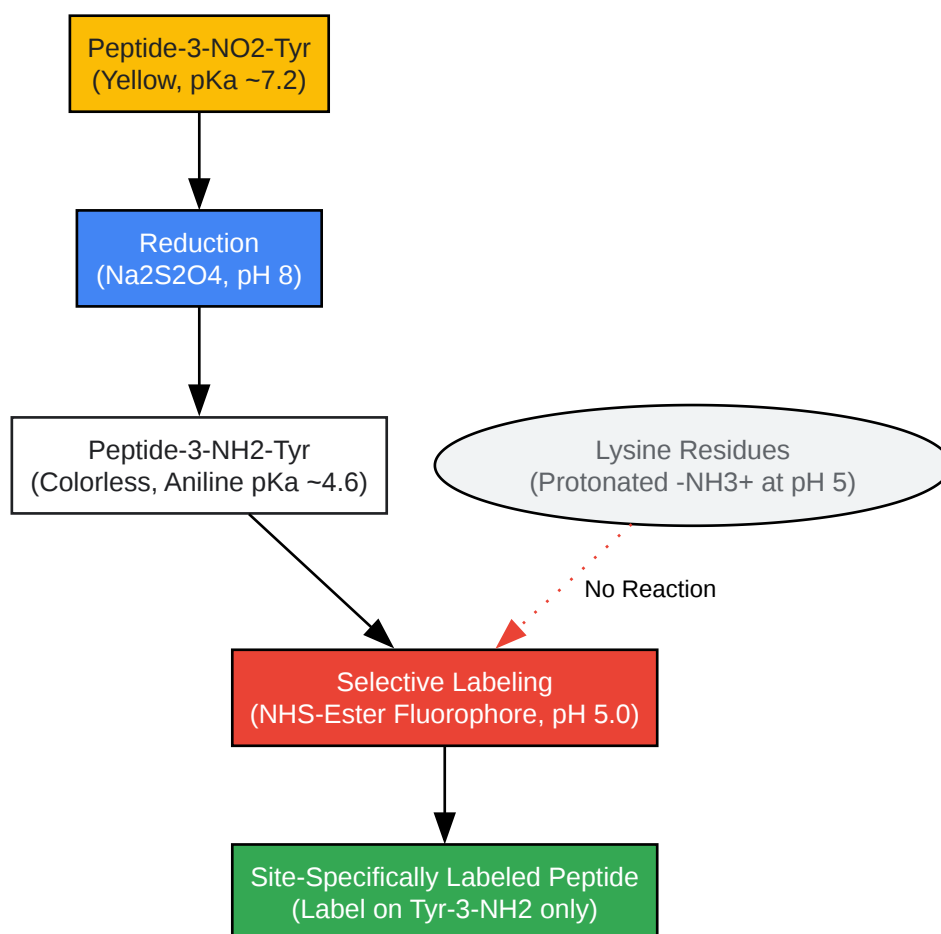
Strategy: By performing acylation or alkylation at pH 5.0, one can selectively label the 3-aminotyrosine residue while leaving all Lysine residues (and the N-terminus) protonated and unreactive.

Reduction Protocol (Post-Cleavage)

To convert the nitro group to an amine after peptide purification:

- Dissolve: Peptide in 50 mM Ammonium Bicarbonate or Phosphate buffer (pH 8).
- Reagent: Add excess Sodium Dithionite (Na₂S₂O₄) (approx. 5-10 eq).
- Observation: The yellow solution (characteristic of nitrotyrosine) will turn colorless (aminotyrosine).
- Purification: Desalt immediately via HPLC or SPE to remove excess salts.

Selective Labeling Pathway



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Caption: Conversion of 3-Nitrotyrosine to 3-Aminotyrosine enables pH-controlled, site-specific labeling orthogonal to Lysine residues.

Part 4: Functional Applications & Case Studies

Probing Enzyme Mechanisms (pKa Perturbation)

Researchers use 3-nitrotyrosine to study Proton-Coupled Electron Transfer (PCET). In enzymes like Ribonucleotide Reductase, tyrosine radicals are essential. By substituting Tyr (pKa 10) with 3-NO₂-Tyr (pKa 7.2), scientists can alter the protonation state of the residue at physiological pH without changing the global protein structure, thereby mapping the proton transfer pathway.

Biomarker Standardization

3-Nitrotyrosine is the "gold standard" biomarker for peroxynitrite (ONOO^-) mediated damage. Synthetic peptides containing **Boc-3-nitro-L-tyrosine** are essential for:

- Calibrating LC-MS/MS assays for proteomic analysis of oxidative stress.
- Raising and validating anti-nitrotyrosine antibodies (e.g., for neurodegenerative disease research).

References

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Sources

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- [2. organicchemistrydata.org \[organicchemistrydata.org\]](#)
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